

Navigating Laboratory Waste: Proper Disposal Procedures for Sequencing Kits

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KLA seq

Cat. No.: B13923929

[Get Quote](#)

A Note on "KLA seq": Initial searches for a product specifically named "KLA seq" did not yield results for a sequencing kit. It is possible that this is an internal naming convention or a typographical error. This guide provides comprehensive disposal procedures applicable to common next-generation sequencing (NGS) kits, such as those from manufacturers like Illumina or QIAGEN. Researchers should always consult the Safety Data Sheet (SDS) for the specific kit being used and adhere to their institution's and local authorities' waste disposal regulations.^{[1][2][3]}

The proper management of laboratory waste is paramount for ensuring the safety of personnel and protecting the environment.^[4] NGS workflows generate a variety of waste streams, including chemical, biological, sharps, and solid waste, each requiring specific handling and disposal protocols.

Chemical Waste Management

NGS kits contain various chemical reagents, some of which may be classified as hazardous waste. It is crucial to segregate chemical waste at the point of generation to prevent dangerous reactions and ensure proper disposal.^[5]

Key Experimental Protocols for Chemical Waste Disposal:

- Identification and Segregation:

- Consult the Safety Data Sheet (SDS) for each reagent to identify hazardous components. Common hazardous chemicals in sequencing kits include formamide and guanidine salts.
- Never mix incompatible waste streams. For example, waste containing guanidine salts should not be mixed with bleach, as this can produce hazardous gases.
- Segregate chlorinated and non-chlorinated solvent waste into separate, clearly labeled containers.
- Container Selection and Labeling:
 - Use appropriate, leak-proof containers for liquid chemical waste. Often, the original reagent bottles can be reused for waste collection if they are compatible.
 - All chemical waste containers must be clearly labeled with "Hazardous Waste," the full chemical names of the contents, and the approximate percentages of each component.
 - Keep waste containers closed except when adding waste.
- Disposal of Spent Reagents and Cartridges:
 - Spent reagent cartridges from sequencing instruments may contain residual hazardous chemicals like formamide. These should be treated as solid hazardous waste according to local regulations.
 - Some manufacturers may provide recommendations for disassembling cartridges to recycle non-hazardous plastic components.
 - Liquid waste from the sequencer is often collected in designated waste bottles. This waste should be assumed to be hazardous. For example, the waste from some Illumina systems contains diluted formamide.

Data Presentation: Hazardous Components in Sequencing Waste

The following table summarizes examples of hazardous chemicals found in common sequencing workflows and their typical waste concentrations.

Chemical Component	Common Use in NGS	Example Final Concentration in Waste (Illumina NovaSeq X)	Disposal Classification
Formamide	Lysis and Denaturing Buffer	~2.8% - 4.9%	Hazardous Chemical Waste
Guanidine Thiocyanate	Lysis Buffer	Varies by kit	Hazardous Chemical Waste
Guanidine Hydrochloride	Lysis Buffer	Varies by kit	Hazardous Chemical Waste
Acetic Acid	Buffer Component	Varies by kit	Hazardous Chemical Waste
Propan-2-ol	Buffer Component	Varies by kit	Hazardous Chemical Waste

Source: Illumina Knowledge Base, QIAGEN Reagent Disposal Guidelines

Biological and Biohazardous Waste Management

NGS experiments often involve biological samples such as cell cultures, tissues, blood, and microorganisms, which are considered potentially infectious biohazardous waste.

Key Experimental Protocols for Biological Waste Disposal:

- Segregation and Containment:
 - All solid biohazardous waste (e.g., gloves, pipette tips, tubes) must be collected in designated biohazard bags, which are often red, orange, or clear and marked with the universal biohazard symbol.
 - Liquid biological waste, such as used culture media, should be collected in a leak-proof container for decontamination.
- Decontamination:

- The primary method for decontaminating biological waste is autoclaving. Biohazard bags should be placed in a secondary, autoclavable container before being placed in the autoclave.
- Chemical disinfection is another option for liquid waste. A common method is to add bleach to a final concentration of 10% and allow a contact time of at least 30 minutes before disposal down the sanitary sewer, followed by copious amounts of water. However, ensure this is permissible by local regulations and that the waste does not contain chemicals incompatible with bleach.
- Waste from sample preparation steps, such as supernatants from centrifugation, should be considered potentially infectious and must be autoclaved or incinerated.
- Final Disposal:
 - After autoclaving, some types of biohazardous waste may be disposed of as regular trash, provided it is properly bagged and does not contain sharps. Always check with your institution's EHS department.
 - Many institutions use a certified biohazardous waste vendor for pickup and final disposal, which is often incineration.

Sharps Waste Management

Sharps waste includes any item that can pierce or cut skin, such as needles, syringes, scalpel blades, and contaminated glass or plastic.

Key Experimental Protocols for Sharps Waste Disposal:

- Immediate Disposal:
 - Dispose of sharps immediately after use in a designated sharps container.
 - Never recap, bend, or break disposable needles.
- Container Specifications:

- Sharps containers must be rigid, puncture-resistant, leak-proof, and clearly labeled with the biohazard symbol.
- Do not overfill sharps containers; they should be sealed and disposed of when they are about three-quarters full.
- Segregation of Contaminated Sharps:
 - Biohazardous Sharps: Needles, syringes, and other sharps contaminated with biological material are disposed of in standard biohazard sharps containers. These are typically autoclaved before final disposal.
 - Chemically Contaminated Sharps: Sharps contaminated with hazardous chemicals must be collected in a separate, puncture-proof container labeled as hazardous chemical waste, listing the chemical contaminants.
 - Radioactive Sharps: These require special containers and labeling and must be disposed of through the institution's radiation safety program.

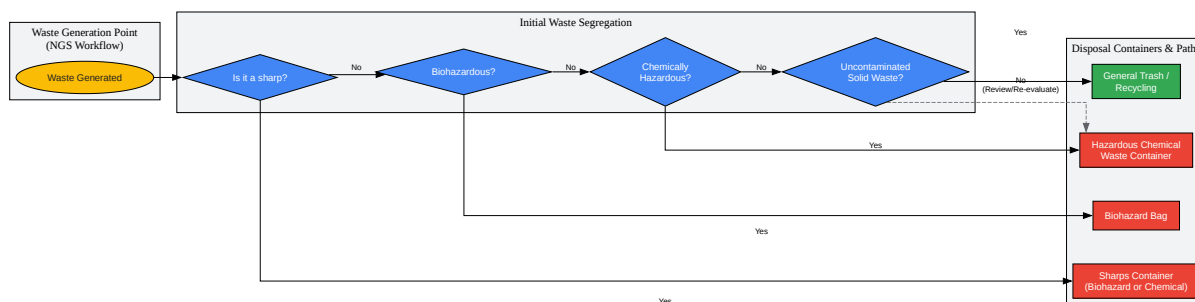
Solid and Electronic Waste

This category includes non-hazardous plastics, packaging, and electronic components from sequencing instruments.

- Plastic Waste: Uncontaminated plastic items like pipette tip boxes and some kit packaging may be recyclable. Check with your facility's recycling program.
- Electronic Waste (e-waste): Used flow cells and sequencing cartridges contain electronic components (like RFID chips) and should be disposed of as electronic waste according to institutional guidelines.

Mandatory Visualization: NGS Waste Disposal Workflow

The following diagram illustrates the logical workflow for segregating and disposing of waste generated from a typical NGS experiment.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the segregation of laboratory waste from NGS experiments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. knowledge.illumina.com [knowledge.illumina.com]
- 2. What is the proper disposal procedure for waste from the sample preparation? [qiagen.com]

- 3. Reddit - The heart of the internet [reddit.com]
- 4. How to Safely Dispose of Laboratory Waste? | Stericycle UK [stericycle.co.uk]
- 5. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Navigating Laboratory Waste: Proper Disposal Procedures for Sequencing Kits]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13923929#kla-seq-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com